Technical Guide: Aquatic Toxicity & Risk Profile of Alachlor OA

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*Alachlor OA*
CAS No.:	*171262-17-2*
Cat. No.:	*B066667*

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Executive Summary: The Metabolite Paradox

Alachlor OA (Oxanilic Acid) represents a classic "metabolite paradox" in environmental toxicology. While the parent compound, Alachlor, is a moderately toxic, regulated carcinogen (Group B2) with significant aquatic hazard potential, its degradation into **Alachlor OA** represents a detoxification event.

Despite its ubiquity in groundwater—often exceeding parent concentrations due to enhanced polarity and mobility—**Alachlor OA** exhibits an acute aquatic toxicity profile orders of magnitude lower than Alachlor. This guide dissects the mechanistic basis of this reduced toxicity, provides validated experimental endpoints, and outlines the LC-MS/MS protocols required for precise quantification.

Chemical Identity & Mechanistic Formation

To understand the toxicity differential, one must analyze the structural transformation. Alachlor is an alkylating agent; its toxicity stems from the reactive chloroacetyl group.

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The Detoxification Pathway

The formation of **Alachlor OA** is mediated by the Glutathione S-Transferase (GST) pathway. This enzymatic process displaces the reactive chlorine atom—the primary driver of the parent's alkylating toxicity—replacing it with a hydrophilic moiety.

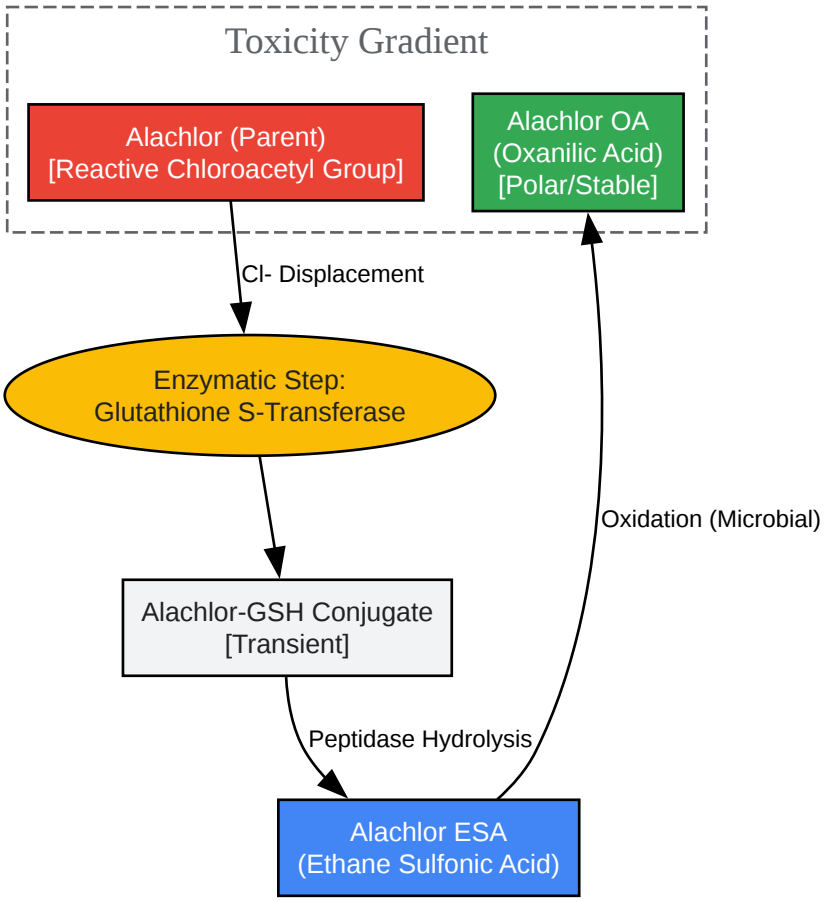
- Parent: Alachlor (2-chloro-2',6'-diethyl-N-(methoxymethyl)acetanilide).[1]
- Intermediate: Glutathione conjugate (transient).
- Metabolite 1: Alachlor ESA (Ethane Sulfonic Acid).[2][3]
- Metabolite 2: **Alachlor OA** (Oxanilic Acid) – Formed via oxidation of the alcohol or aldehyde intermediates.

Key Mechanistic Insight: The loss of the chlorine atom (

) eliminates the electrophilic site required for covalent binding to proteins and DNA, thereby drastically reducing biological reactivity.

Pathway Visualization

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Figure 1: The GST-mediated degradation pathway of Alachlor. Red indicates high reactivity/toxicity; Green indicates the stable, polar metabolite **Alachlor OA**.

Comparative Aquatic Toxicity Profile

The following data synthesizes endpoints from US EPA Reregistration Eligibility Decisions (RED) and EFSA conclusions. The contrast highlights the reduced risk of the metabolite.

Toxicity Endpoints (Parent vs. Metabolite)

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Organism Group	Test Species	Endpoint	Alachlor (Parent)	Alachlor OA (Metabolite)	Toxicity Reduction Factor
Fish (Freshwater)	Oncorhynchus mykiss (Rainbow Trout)	96h LC50	1.8 – 4.2 mg/L	> 50 mg/L	> 10x (Lower Risk)
Invertebrates	Daphnia magna (Water Flea)	48h EC50	10 mg/L	> 47.5 mg/L	> 4.7x (Lower Risk)
Aquatic Plants	Pseudokirchneriella subcapitata	72h EC50	0.006 mg/L	> 120 mg/L	> 20,000x (Lower Risk)

Analysis:

- Fish/Invertebrates: **Alachlor OA** is classified as "Practically Non-Toxic" (LC50 > 100 mg/L in many datasets, conservatively >50 mg/L in regulatory summaries).
- Algae/Plants: The parent compound is a herbicide designed to inhibit protein synthesis in plants, hence the extreme toxicity (0.006 mg/L). The metabolite OA loses this specific phytotoxic efficacy, resulting in a massive safety margin.

Experimental Protocol: Self-Validating Quantification

To assess aquatic toxicity or environmental load, researchers must use a Self-Validating System. Reliance on external calibration alone is insufficient due to matrix effects in water samples.

The Method: LC-MS/MS with Isotope Dilution

Objective: Quantify **Alachlor OA** in surface water with < 0.05 µg/L sensitivity.

Protocol Steps:

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- Sample Collection: Collect 1L water samples in amber glass bottles (prevent photodegradation).
- Internal Standard Spike (The Validation Step):
  - Crucial Step: Spike every sample immediately with **Alachlor OA**-d13 (deuterated stable isotope).
  - Logic: The isotope behaves chemically identically to the analyte but is distinguishable by mass. Any loss during extraction or ion suppression in the MS source is mirrored by the isotope.
- Solid Phase Extraction (SPE):
  - Condition cartridge (HLB or C18) with Methanol and Water.
  - Load sample under vacuum.
  - Elute with Methanol.
- LC-MS/MS Analysis:
  - Column: C18 Reverse Phase (e.g., 2.1 x 100 mm, 1.8 µm).
  - Mobile Phase: A: Water + 0.1% Formic Acid; B: Acetonitrile.
  - Mode: Negative Electrospray Ionization (ESI-). Note: OA is an acid; negative mode provides superior sensitivity.
- Quantification: Calculate the ratio of Native OA Area / Deuterated OA Area.

Analytical Workflow Diagram



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Figure 2: Self-validating analytical workflow using Isotope Dilution Mass Spectrometry.

Regulatory Implications & Risk Assessment

While **Alachlor OA** is toxicologically benign compared to the parent, it remains a critical regulatory target.

- US EPA: Listed on CCL4 (Contaminant Candidate List 4).
  - Reasoning: High mobility leads to groundwater accumulation. Even if toxicity is low, the sheer volume in drinking water aquifers triggers "precautionary principle" monitoring.
- EU (EFSA): Alachlor is banned, but legacy metabolites (OA and ESA) are still monitored as "relevant metabolites" in groundwater directives.
- Ecological Risk: The Risk Quotient (RQ = PEC / PNEC) for OA is typically < 0.1, indicating negligible risk to aquatic ecosystems, unlike the parent compound which often requires buffer zones to mitigate runoff risk.

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- To cite this document: BenchChem. [Technical Guide: Aquatic Toxicity & Risk Profile of Alachlor OA]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b066667/docs#technical-guide-aquatic-toxicity-risk-profile-of-alachlor-oa]

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